

An In-Depth Technical Guide to 17-Hydroxyisolathyrol: Current Knowledge and Future Directions

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Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B15594513

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For the attention of: Researchers, scientists, and drug development professionals.

Preamble: This document provides a comprehensive overview of the current scientific understanding of **17-Hydroxyisolathyrol**, a macrocyclic diterpene of interest. Due to the limited availability of public domain data, this guide synthesizes established foundational knowledge and outlines areas requiring further investigation. While specific experimental data for this compound remains largely proprietary or unpublished, this guide presents generalized protocols and theoretical pathways based on related compounds to facilitate future research endeavors.

Chemical Structure and Properties

17-Hydroxyisolathyrol is a complex macrocyclic diterpenoid belonging to the lathyrol class. It is a natural product isolated from the seeds of *Euphorbia lathyris*.^[1]

Table 1: Physicochemical Properties of **17-Hydroxyisolathyrol**

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₀ O ₅	MedChemExpress
Molecular Weight	350.45 g/mol	MedChemExpress
CAS Number	93551-00-9	MedChemExpress
Appearance	Light yellow to yellow solid	MedChemExpress
SMILES	<chem>O=C1--INVALID-LINK--[C@@H]2O">C@O[C@]2([H])--INVALID-LINK--/C(CO)=C\C[C@@]3([H])--INVALID-LINK--[H])/C=C1\C</chem>	MedChemExpress

Structure Elucidation: The definitive structure of **17-Hydroxyisolathyrol** was determined following its isolation. The elucidation would have relied on a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR would be instrumental in determining the proton and carbon framework of the molecule. Techniques such as COSY, HSQC, and HMBC would be used to establish connectivity and relative stereochemistry.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) would confirm the molecular formula. Fragmentation patterns observed in MS/MS experiments would provide further structural information.

Note: Specific NMR and MS spectral data for **17-Hydroxyisolathyrol** are not publicly available at this time.

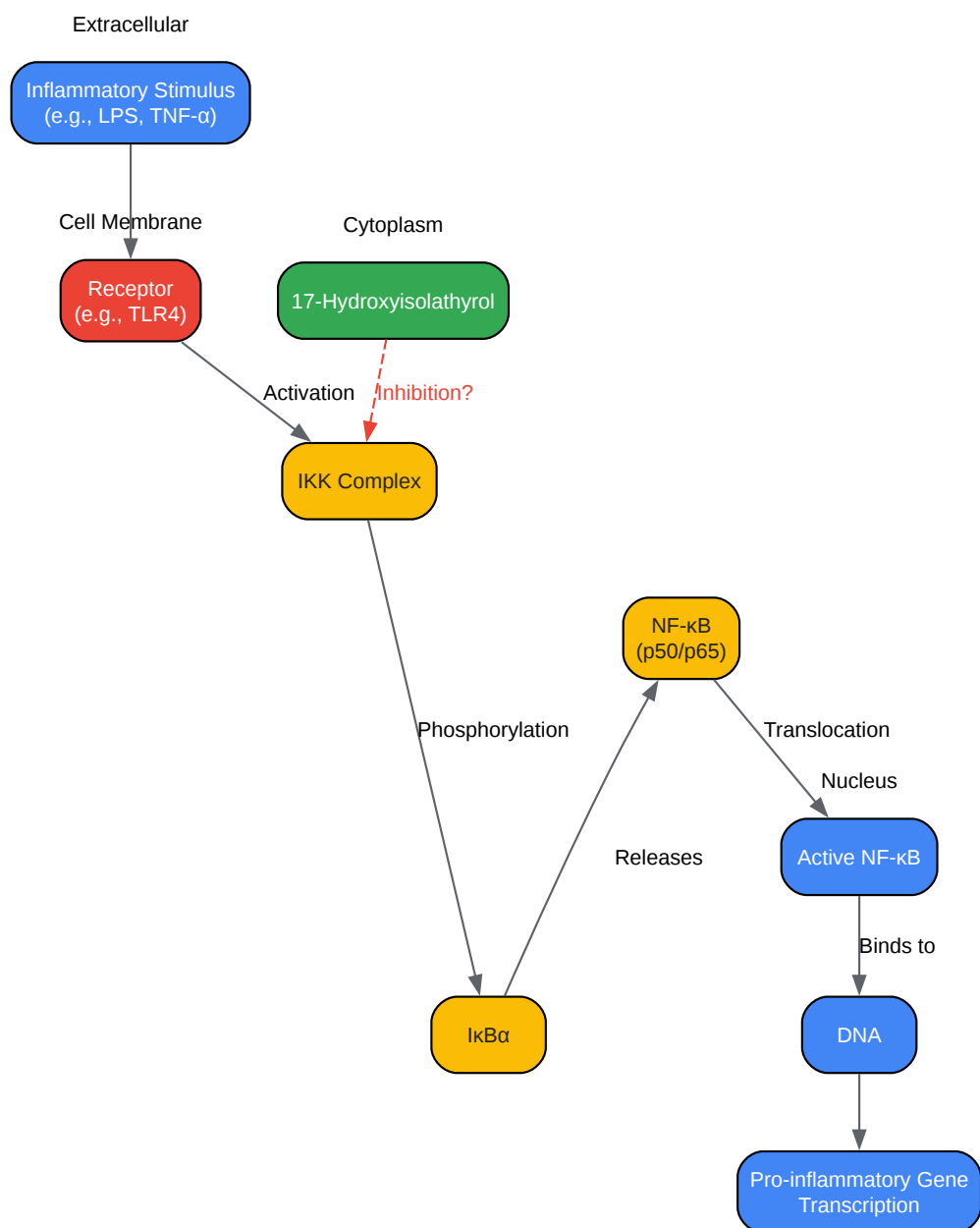
Biological Activity and Potential Therapeutic Applications

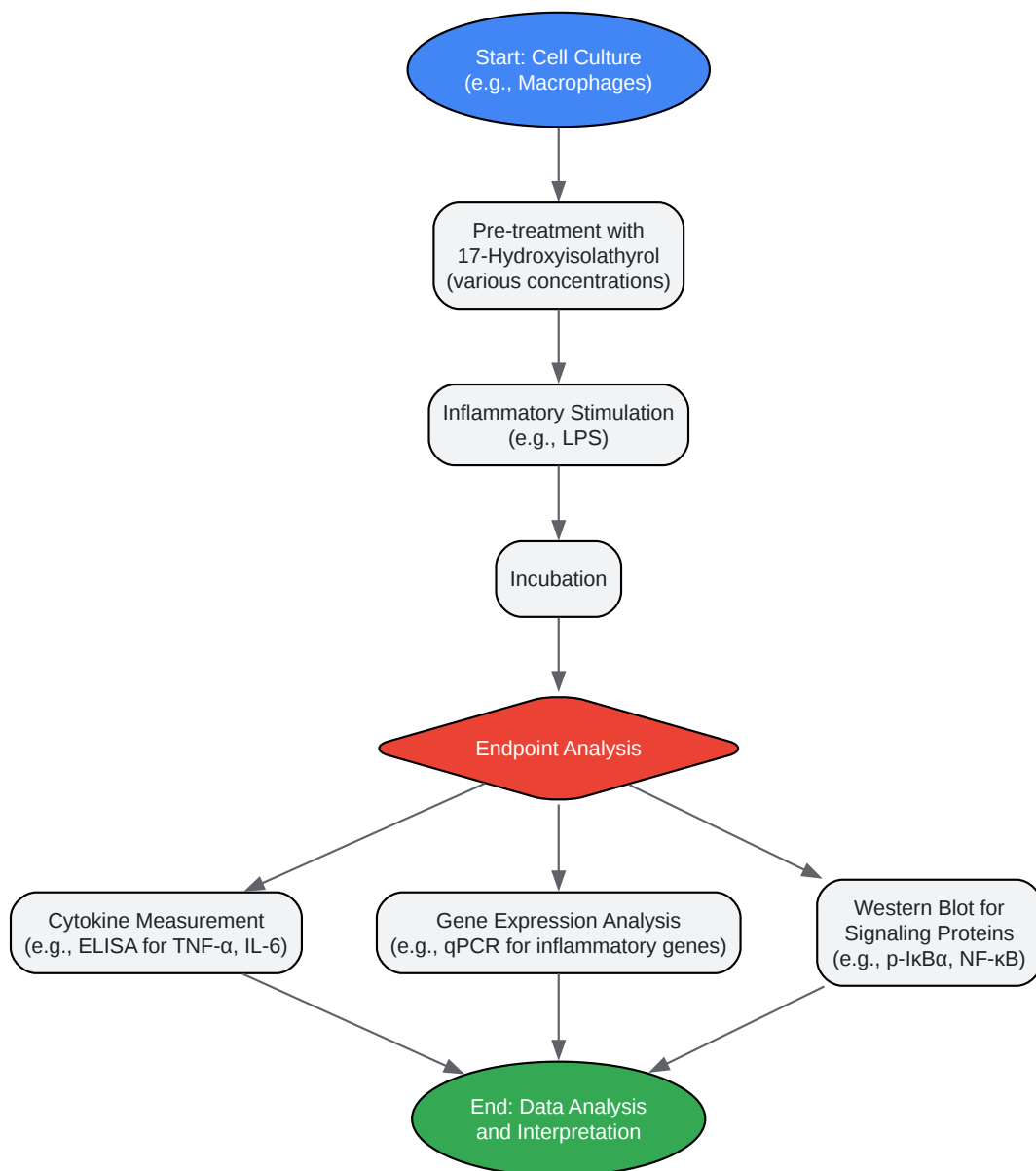
While specific biological activities of **17-Hydroxyisolathyrol** have not been extensively reported in publicly accessible literature, related diterpenes from Euphorbia species are known to possess a wide range of pharmacological properties, including anti-inflammatory, cytotoxic, and antiviral activities. The structural complexity of **17-Hydroxyisolathyrol** suggests potential

for interaction with various biological targets. Given the known activities of other lathyrol-type diterpenes, investigation into its anti-inflammatory and cytotoxic potential is a logical starting point for future research.

Hypothetical Signaling Pathway: Anti-inflammatory Action

Many diterpenes exert their anti-inflammatory effects by modulating key signaling pathways, such as the NF- κ B pathway. The following diagram illustrates a generalized model of how a compound like **17-Hydroxyisolathyrol** might inhibit this pathway. It is critical to note that this is a theoretical pathway and has not been experimentally validated for **17-Hydroxyisolathyrol**.





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References

- 1. medchemexpress.com [medchemexpress.com]
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